

# magnesium arsenate washing procedure

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## Compound Focus: Magnesium arsenate

CAS No.: 10103-50-1

Cat. No.: S1536623

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## Hazards and First Aid Summary

Hazard Category	Potential Effects	First Aid Measures
Inhalation	Cough, sore throat [1]	Move to fresh air, rest. Seek immediate medical attention [1] [2].
Skin Contact	Toxic by absorption; effects may be delayed [1] [3] [2]	Remove contaminated clothing. Rinse and wash skin with water and soap. Seek medical attention [1].
Eye Contact	Redness, pain [1]	Rinse with plenty of water for several minutes (remove contact lenses if possible). Seek medical attention [1].
Ingestion	Abdominal pain, diarrhea, vomiting, burning sensation, headache, weakness, shock [1]	Rinse mouth. <b>Refer immediately for medical attention.</b> [1]

## Handling & Spill Response Procedure

### Personal Protective Equipment (PPE) Requirements:

- **Respiratory Protection:** Use a particulate filter respirator adapted to the airborne concentration of the substance. A closed system or ventilation is recommended [1].
- **Hand Protection:** Protective gloves [1].
- **Eye Protection:** Wear a face shield or eye protection in combination with breathing protection if handling powder [1].
- **Body Protection:** Protective clothing [1]. Do not take working clothes home [1].

#### Detailed Spill Clean-up Protocol:

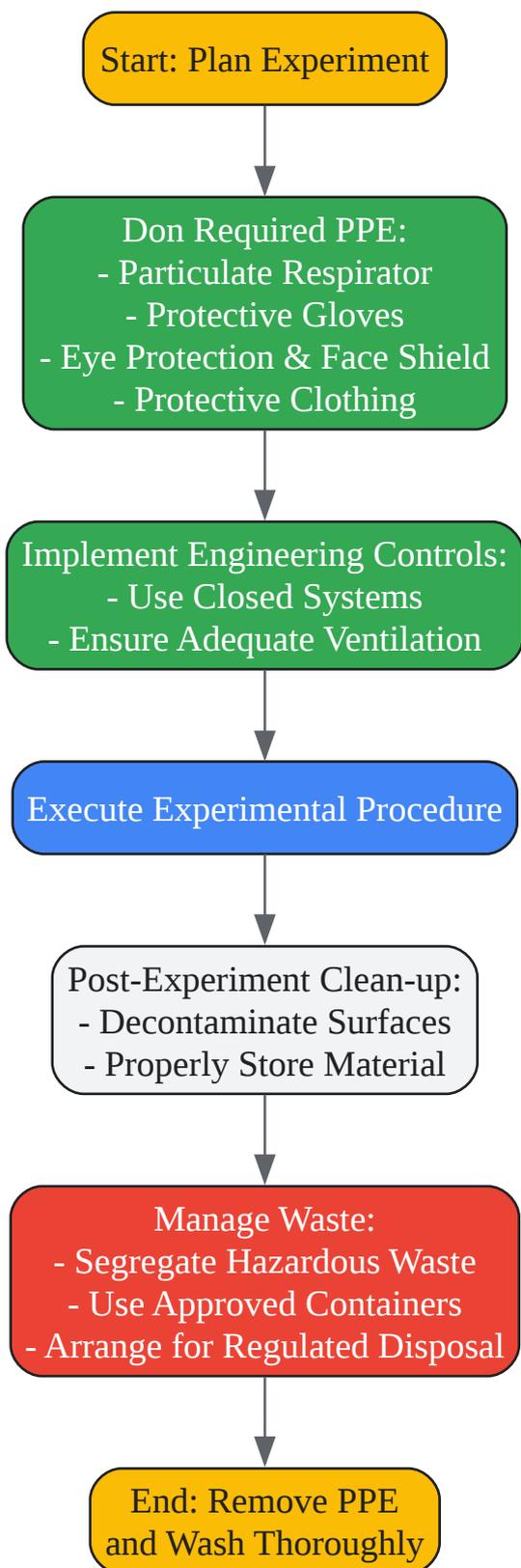
- **Prevent Dispersion:** Avoid creating dust clouds. Do not let this chemical enter the environment [1] [2].
- **Containment:** Carefully cover the spill with a plastic sheet or non-combustible material like dry earth or sand to prevent spreading [2].
- **Clean-up:**
  - Use a specialist vacuum cleaner designed for hazardous dusts. **NEVER use a domestic vacuum cleaner** [1].
  - Alternatively, carefully sweep the material into containers [1].
  - Collect any remaining residue.
- **Disposal:** Place all waste, including contaminated cleaning materials, in suitable containers. Store and dispose of according to local regulations [1].

## Waste Management & Disposal

- Collect all waste, including contaminated cleaning materials, in suitable, labeled containers [1].
- Store and dispose of according to all local, regional, and national regulations [1].
- This substance is hazardous to the environment, particularly aquatic organisms. Great care should be taken to avoid any release into the environment [1].

## Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for planning and executing procedures involving **magnesium arsenate**, incorporating key safety controls.



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## Frequently Asked Questions (FAQs)

### Q1: What is the occupational exposure limit for magnesium arsenate?

- The occupational exposure limit (TLV) is 0.01 mg/m<sup>3</sup>, expressed as Arsenic (As), as a Time-Weighted Average (TWA). It is classified as a confirmed human carcinogen (A1) [1].

### Q2: How should I store this material in the lab?

- Store in a well-closed container, separated from strong oxidants and food and feedstuffs [1].
- Keep in an area without drain or sewer access to prevent environmental contamination [1].

### Q3: What should I do if I suspect a chronic or low-level exposure?

- Seek immediate medical evaluation. Long-term or repeated exposure may have effects on the skin, mucous membranes, peripheral nervous system, bone marrow, and liver. It can cause pigmentation disorders, hyperkeratosis, neuropathy, anaemia, and liver impairment [1].

### Q4: Is magnesium arsenate combustible?

- The substance itself is not combustible [1] [2]. However, if involved in a fire, it will decompose and give off irritating or toxic fumes of arsenic [1] [3] [2]. Use any standard extinguishing media for a fire in the surroundings, but fight fire from a maximum distance as containers may explode when heated [1] [2].

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## References

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